

Solvent Compatibility and Preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: PQ401

CAS No.: 1184297-34-4

Cat. No.: S8181258

Get Quote

The table below summarizes the solvent compatibility data for **PQ401** from manufacturer datasheets, which is essential for preparing stock solutions and in vivo formulations [1] [2].

Solution Type	Solvent System	Solubility / Achievable Concentration	Notes / Preparation Method
In Vitro Stock	DMSO	32 mg/mL (93.62 mM) [1] or 14.29 mg/mL (41.81 mM) [2]	Hygroscopic DMSO may impact solubility; use newly opened vials [2].
In Vitro Stock	Water	Insoluble [1] [2]	Not recommended for direct dissolution.
In Vitro Stock	Ethanol	Insoluble [1]	Not recommended for direct dissolution.
In Vivo Dosing	30% PEG400 + 0.5% Tween80 + 5% Propylene Glycol	5 mg/mL (14.63 mM) [1]	Verified in Selleck's lab. Method: Mix 300 μ L of 16.67 mg/mL PEG400 stock with 5 μ L Tween80, add 50 μ L propylene glycol, then add 645 μ L ddH ₂ O to 1 mL [1].

Solution Type	Solvent System	Solubility / Achievable Concentration	Notes / Preparation Method
In Vivo Dosing	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 1.43 mg/mL (4.18 mM) [2]	Method: Sequentially add DMSO stock to PEG300, Tween-80, and saline [2].
In Vivo Dosing (Suspension)	CMC-Na (e.g., 0.5-1%)	≥ 5 mg/mL [1]	Forms a homogeneous suspension. Mix 5 mg of compound with 1 mL of CMC-Na solution.

Experimental Protocols from Literature

Here are detailed methodologies for key experiments involving **PQ401**, as cited in the manufacturer's datasheet [1].

In Vitro Cell Proliferation Assay

This protocol measures the inhibitory effects of **PQ401** on breast cancer cell growth.

- **Cell Lines:** MCF-7 or MCNeuA cells.
- **Plating:** Plate cells in 96-well plates at 5×10^3 cells per well in phenol red-free DMEM supplemented with 10% FCS.
- **Compound Treatment:** Treat cells with various concentrations of **PQ401** after overnight adhesion. Use DMSO as a vehicle control.
- **Incubation Time:** 3 days.
- **Harvesting and Analysis:** Harvest cultures on days 0, 1, 2, and 3. Remove growth medium and freeze plates at -80 °C until the end of the experiment. Thaw and add 200 μ L of CyQuant GR solution to each well, incubate in the dark for 2-5 minutes.
- **Measurement:** Measure fluorescence (excitation 480 nm, emission 520 nm).
- **Data Calculation:** Calculate the proliferation index as the percent of nucleotide content versus control cells at day 0 [1].

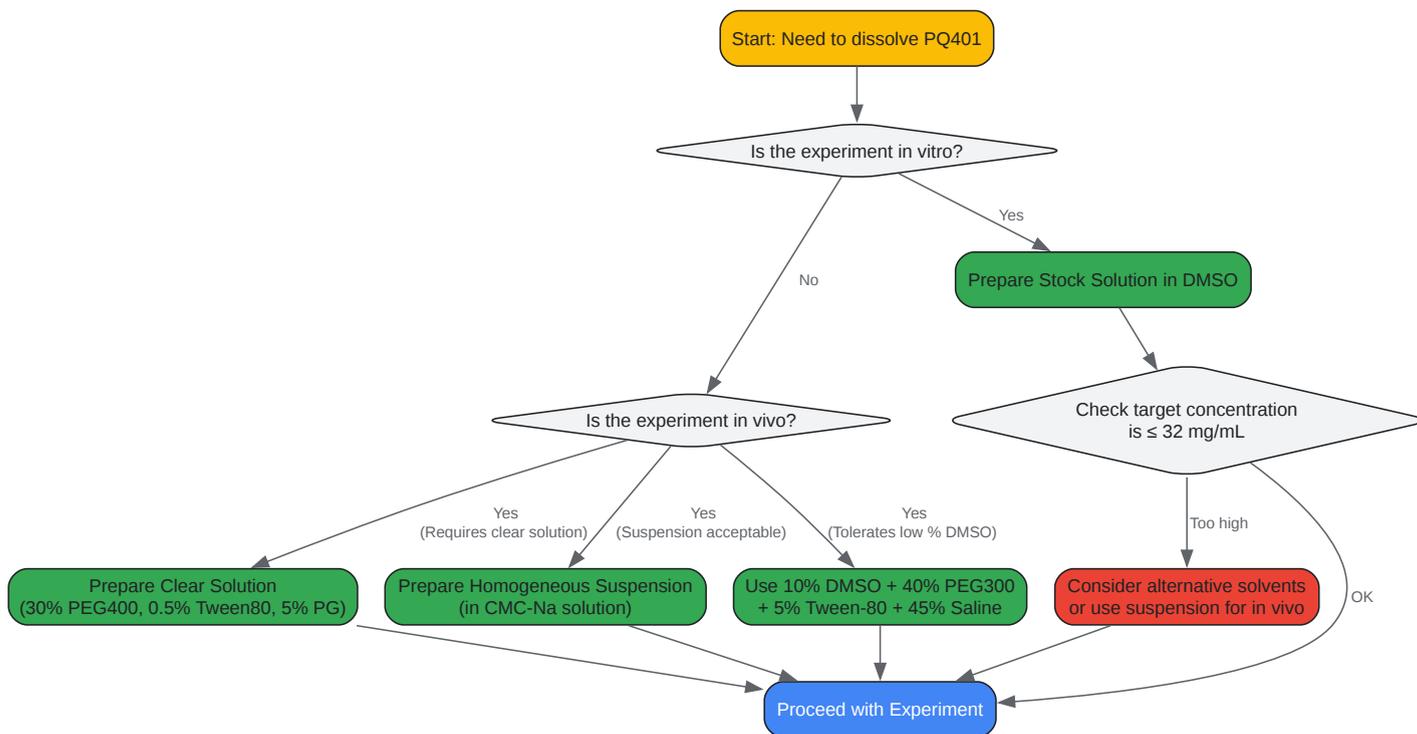
In Vivo Efficacy Study

This protocol evaluates the anti-tumor effect of **PQ401** in a mouse model.

- **Animal Model:** Female FVB/N-TgN(MMTVneu)202 mice injected with MCNeuA tumor cells.
- **Dosage:** 50 mg/kg or 100 mg/kg.
- **Administration Route:** Intraperitoneal (i.p.) injection.
- **Dosing Schedule:** Administer three times per week for 24 days.
- **Result:** This protocol resulted in a significant, dose-dependent reduction in tumor growth [1].

Decision Guide for Solvent Selection

The following flowchart outlines the decision process for selecting the appropriate solvent based on your experimental goals.



[Click to download full resolution via product page](#)

Key Handling and Safety Information

Please adhere to the following handling and storage guidelines for **PQ401**:

- **Storage:** Store the powder at -20°C. For solutions in DMSO, store at -80°C and use within the recommended period (e.g., 2 years at -80°C, 1 year at -20°C) [1] [2] [3].

- **Stability:** **PQ401** is stable under recommended storage conditions but is incompatible with strong acids, strong alkalis, and strong oxidizing/reducing agents [3].
- **Safety:** **PQ401** is harmful if swallowed and is very toxic to aquatic life with long-lasting effects. Always wear appropriate personal protective equipment (PPE) including safety goggles, gloves, and impervious clothing. Avoid dust formation and ensure adequate ventilation [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. PQ 401 Datasheet [selleck.co.jp]
2. PQ401 | IGF-1R Inhibitor [medchemexpress.com]
3. PQ401|196868-63-0|MSDS [dcchemicals.com]

To cite this document: Smolecule. [Solvent Compatibility and Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8181258#pq401-solvent-compatibility-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com